

A Comprehensive Technical Guide to 4,4'-Dimethylbiphenyl

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Compound of Interest

Compound Name: 4,4'-Dimethylbiphenyl

Cat. No.: B165725

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CAS Number: 613-33-2

This technical guide provides an in-depth overview of **4,4'-Dimethylbiphenyl**, a versatile aromatic hydrocarbon. The information is tailored for researchers, scientists, and professionals in drug development, offering a consolidated resource on its chemical and physical properties, synthesis, analysis, and its role in various applications.

Core Chemical and Physical Properties

4,4'-Dimethylbiphenyl, also known as p,p'-bitoluene, is a biphenyl derivative with the chemical formula C₁₄H₁₄.^{[1][2][3]} It presents as a white to light yellow crystalline powder.^[4] This compound is a key intermediate in organic synthesis, particularly for high-performance polymers and liquid crystals.^[5]

Physicochemical Data

A summary of the key physicochemical properties of **4,4'-Dimethylbiphenyl** is presented in the table below for easy reference.

Property	Value	Reference
CAS Number	613-33-2	[1][5][6][7]
Molecular Formula	C14H14	[1][2][3][5]
Molecular Weight	182.26 g/mol	[1][2][3][6]
Melting Point	118-120 °C	[2][8]
Boiling Point	295 °C	[2][8]
Appearance	White to light yellow powder/crystal	[4]
LogP	5.09	[5]

Solubility Profile

4,4'-Dimethylbiphenyl exhibits solubility in a range of organic solvents while being insoluble in water.[5][9]

Solvent	Solubility	Reference
Water	Insoluble	[5][9]
Ether	Soluble	[5]
Acetone	Soluble	[5]
Benzene	Soluble	[5]
Carbon Disulfide	Soluble	[5]
Ethanol	Slightly Soluble	[5]

Synthesis and Experimental Protocols

Several synthetic routes for **4,4'-Dimethylbiphenyl** have been reported. A common laboratory-scale synthesis involves the coupling of p-tolyl magnesium bromide in the presence of a suitable catalyst. Below is a detailed experimental protocol for one such synthesis.

Grignard Reagent Coupling Method

This method involves the preparation of a Grignard reagent from 4-bromotoluene, followed by a thallium(I) bromide-mediated coupling reaction.

Materials:

- Magnesium turnings
- Anhydrous tetrahydrofuran (THF)
- 4-bromotoluene
- Thallium(I) bromide
- Anhydrous benzene
- 0.1 N Hydrochloric acid
- Anhydrous sodium sulfate
- Alumina

Experimental Protocol:

- **Grignard Reagent Formation:** In a three-necked, round-bottomed flask equipped with a dropping funnel, mechanical stirrer, and a reflux condenser, place magnesium turnings and anhydrous THF. Add a solution of 4-bromotoluene in anhydrous THF dropwise to initiate the Grignard reaction. Maintain a gentle reflux until the magnesium is consumed.
- **Coupling Reaction:** In a separate flask, prepare a slurry of thallium(I) bromide in anhydrous benzene under a nitrogen atmosphere. Rapidly add the prepared (4-methylphenyl)magnesium bromide solution to the slurry.
- **Reflux and Work-up:** Reflux the reaction mixture with stirring for 4 hours under nitrogen. After cooling, filter the mixture to remove metallic thallium. Wash the organic layer sequentially with 0.1 N hydrochloric acid and water.

- Purification: Dry the organic layer over anhydrous sodium sulfate and remove the solvent under reduced pressure. The crude product is then dissolved in a minimal amount of benzene and purified by column chromatography on alumina, eluting with benzene.

Analytical Methodologies

The purity and characterization of **4,4'-Dimethylbiphenyl** are typically assessed using standard analytical techniques such as High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be employed for the analysis of **4,4'-Dimethylbiphenyl**.

- Column: C18 column (e.g., Newcrom R1)[7]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid modifier like phosphoric acid. For mass spectrometry (MS) compatible methods, formic acid should be used instead of phosphoric acid.[7]
- Detection: UV detection is suitable for this aromatic compound.

This method is scalable and can be adapted for preparative separation to isolate impurities.[7]

Applications in Research and Drug Development

4,4'-Dimethylbiphenyl serves as a crucial building block in the synthesis of more complex molecules with significant applications.

Precursor for Polymer Synthesis

It is used in the preparation of biphenyl-4,4'-dicarboxylic acid, a monomer utilized in the synthesis of linear long-chain polymers through polycondensation reactions.[9]

Intermediate in Chemical Synthesis

4,4'-Dimethylbiphenyl is a starting material for the synthesis of other valuable chemicals. For instance, it can be selectively photooxygenated to produce 4-(4'-methylphenyl)benzaldehyde.

[9]

Role in Drug Development

While **4,4'-Dimethylbiphenyl** itself is not typically the active pharmaceutical ingredient, its derivatives have shown biological activity. Notably, Dimethyl biphenyl-4,4'-dicarboxylate, which can be synthesized from **4,4'-Dimethylbiphenyl**, is known as a hepatoprotectant.[6] This derivative is reported to induce a signal transduction pathway similar to that of interferon.[6]

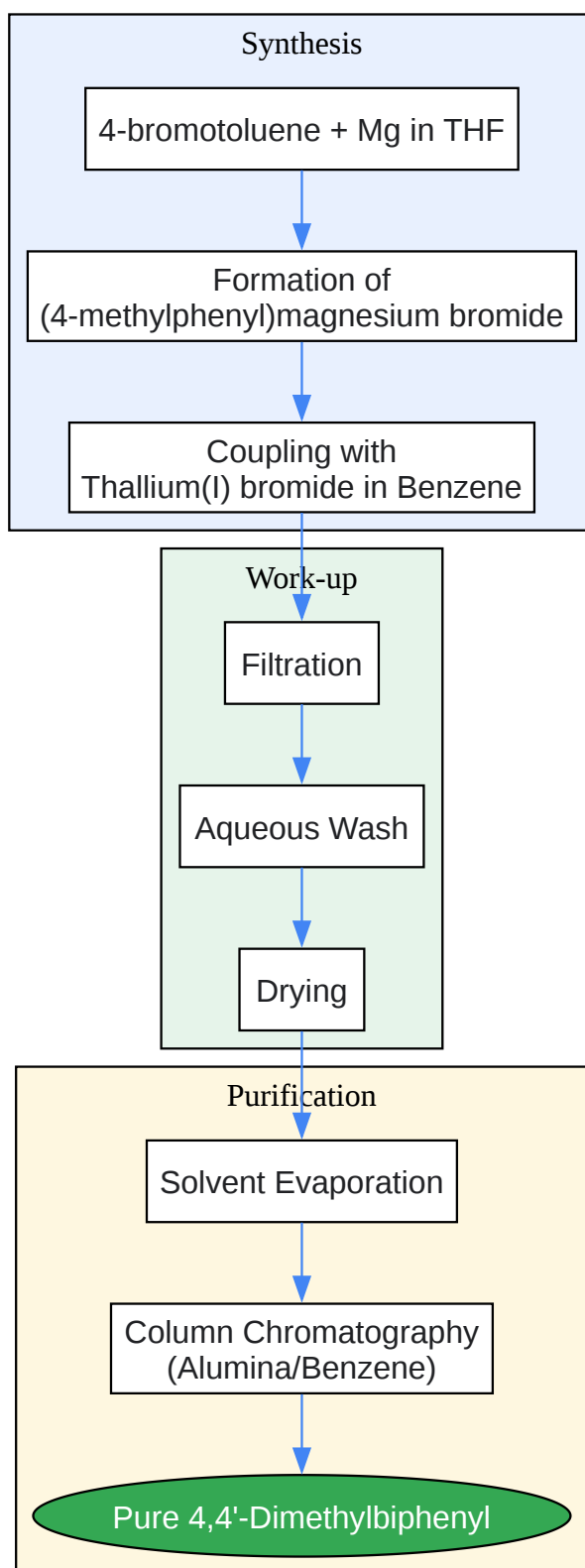
Biological Activity and Signaling Pathways

Direct biological activity and specific signaling pathway interactions for **4,4'-Dimethylbiphenyl** are not extensively documented in publicly available literature. The primary biological relevance of this compound currently lies in its role as a precursor to biologically active derivatives.

As mentioned, its dicarboxylate derivative has been studied for its hepatoprotective effects and its potential to modulate interferon-like signaling pathways.[6] However, no specific signaling pathways directly modulated by **4,4'-Dimethylbiphenyl** have been identified. Further research is required to elucidate any intrinsic biological activities of the parent compound.

Synthesis and Purification Workflow

The following diagram illustrates a typical workflow for the synthesis and purification of **4,4'-Dimethylbiphenyl**.



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Caption: Workflow for the synthesis and purification of **4,4'-Dimethylbiphenyl**.

Safety and Handling

4,4'-Dimethylbiphenyl should be handled with care in a laboratory setting. It is classified as a combustible liquid and appropriate personal protective equipment, including a dust mask, eye shields, and gloves, should be worn.^[2] For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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